

A comparative study of the reactivity of various alkali metal dichromates.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromic acid (H₂Cr₂O₇),rubidium salt (1:2)*

Cat. No.: *B082955*

[Get Quote](#)

A Comparative Analysis of the Reactivity of Alkali Metal Dichromates

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative study of the reactivity of various alkali metal dichromates, offering objective analysis and supporting experimental data to inform your research and development endeavors. The reactivity of these compounds is primarily determined by the dichromate anion (Cr₂O₇²⁻), a potent oxidizing agent. However, the nature of the alkali metal cation (Li⁺, Na⁺, K⁺, Rb⁺, Cs⁺) can influence physical properties such as solubility and thermal stability, which in turn can have subtle effects on reaction kinetics and practical applications.

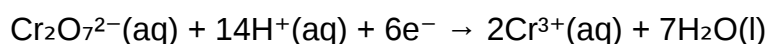
Data Presentation: Physical and Chemical Properties

The following table summarizes key quantitative data for the alkali metal dichromates, facilitating a direct comparison of their properties.

Property	Lithium Dichromate (Li ₂ Cr ₂ O ₇)	Sodium Dichromate (Na ₂ Cr ₂ O ₇)	Potassium Dichromate (K ₂ Cr ₂ O ₇)	Rubidium Dichromate (Rb ₂ Cr ₂ O ₇)	Cesium Dichromate (Cs ₂ Cr ₂ O ₇)
Molar Mass (g/mol)	229.88	261.97	294.18	386.92	481.80
Appearance	Orange-red to black-brown crystalline powder[1]	Red or red-orange crystalline solid[2]	Bright orange-red crystals[3][4]	Red triclinic or yellow monoclinic crystals[5]	Orange odorless crystalline powder[6]
Solubility in water (g/100 mL)	124 g/100 mL at 0°C[7]	73 g/100 mL at 25°C[8][9]	4.9 g/100 mL at 0°C; 13 g/100 mL at 20°C[10]	5.8 g/100g H ₂ O at 20°C (triclinic)[11][12]	Soluble in water[6]
Melting Point (°C)	~130 (dihydrate) [13][14]	356.7[2][9][15]	398[10][16]	384[17]	No specific data found
Decomposition Temperature (°C)	187 (dihydrate)[7]	Decomposes at 400°C[2][9][15][18]	Decomposes at 500°C[10][16]	No specific data found	Decomposes at 600°C[17]

Reactivity Overview

Alkali metal dichromates are strong oxidizing agents, a property conferred by the chromium(VI) in the dichromate ion. In acidic solutions, the dichromate ion is the predominant species and exhibits its strong oxidizing potential, being reduced to the green chromium(III) ion (Cr³⁺). The general half-reaction in acidic medium is:



While the alkali metal cation is generally considered a spectator ion in these redox reactions, its influence on solubility can affect the concentration of the dichromate ion in solution and thus

the reaction rate. For instance, the high solubility of sodium dichromate often makes it a preferred reagent in industrial applications where high concentrations are required.^[9]

Experimental Protocols: A Comparative Approach to Oxidizing Strength

To empirically compare the reactivity of the different alkali metal dichromates, a standardized redox titration can be employed. This allows for a quantitative determination of their oxidizing capacity under identical conditions.

Experimental Protocol: Redox Titration of a Ferrous Salt

Objective: To compare the oxidizing strength of lithium, sodium, potassium, rubidium, and cesium dichromate by titrating a standard solution of a ferrous salt, such as ferrous ammonium sulfate (Mohr's salt).

Materials:

- Standard solutions (e.g., 0.1 N) of each alkali metal dichromate.
- A standard solution of ferrous ammonium sulfate (e.g., 0.1 N).
- Sulfuric acid (dilute, e.g., 2 M).
- A suitable redox indicator (e.g., N-phenylanthranilic acid).
- Standard laboratory glassware (burette, pipette, conical flasks, etc.).

Procedure:

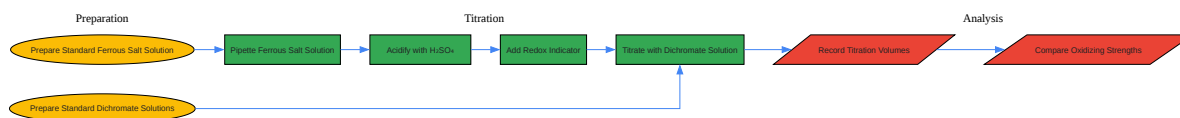
- **Preparation of the Analyte:** Pipette a known volume (e.g., 25.00 mL) of the standard ferrous ammonium sulfate solution into a conical flask.
- **Acidification:** Add a sufficient volume (e.g., 20 mL) of dilute sulfuric acid to the conical flask to ensure the reaction proceeds in an acidic medium.
- **Addition of Indicator:** Add a few drops of the redox indicator to the solution in the conical flask.

- **Titration:** Fill a clean burette with one of the standard alkali metal dichromate solutions. Titrate the ferrous ammonium sulfate solution with the dichromate solution, swirling the flask continuously, until the endpoint is reached, indicated by a sharp color change of the indicator.
- **Replication:** Repeat the titration at least three times for each alkali metal dichromate to ensure concordant results.
- **Data Analysis:** The volume of the dichromate solution required to reach the endpoint is used to calculate the concentration of the ferrous salt or to compare the oxidizing equivalents of the different dichromates.

Expected Outcome: Theoretically, for solutions of the same molarity, the volume of each alkali metal dichromate solution required to titrate the same volume of the ferrous salt solution should be identical, as the reacting species is the dichromate ion. Any significant and reproducible differences could suggest a subtle influence of the cation on the reaction kinetics, which would warrant further investigation.

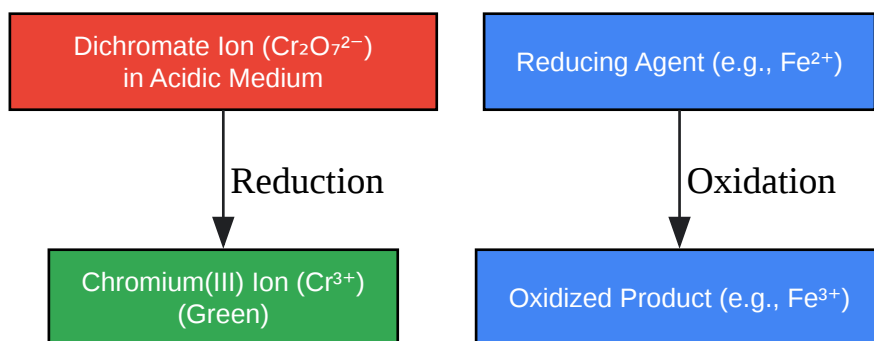
Mandatory Visualization

The following diagrams illustrate the key concepts discussed in this guide.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the comparative redox titration.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium dichromate | $\text{Cr}_2\text{Li}_2\text{O}_7$ | CID 61692 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sodium Dichromate | $\text{Na}_2\text{Cr}_2\text{O}_7$ | CID 25408 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Potassium Dichromate | $\text{K}_2\text{Cr}_2\text{O}_7$ | CID 24502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Potassium dichromate - Sciencemadness Wiki [sciencemadness.org]
- 5. RUBIDIUM DICHROMATE | 13446-73-6 [chemicalbook.com]
- 6. Caesium dichromate | $\text{Cr}_2\text{Cs}_2\text{O}_7$ | CID 3084158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. lithium dichromate dihydrate [chemister.ru]
- 8. Sodium dichromate - Sciencemadness Wiki [sciencemadness.org]
- 9. Sodium dichromate - Wikipedia [en.wikipedia.org]
- 10. Potassium dichromate - Wikipedia [en.wikipedia.org]
- 11. RUBIDIUM DICHROMATE | lookchem [lookchem.com]
- 12. RUBIDIUM DICHROMATE CAS#: 13446-73-6 [m.chemicalbook.com]
- 13. Lithium dichromate dihydrate | lookchem [lookchem.com]
- 14. lithium dichromate | 10022-48-7 [amp.chemicalbook.com]

- 15. Sodium Dichromate - Desicca Chemicals [desiccantsmanufacturers.com]
- 16. byjus.com [byjus.com]
- 17. cesium dichromate [chemister.ru]
- 18. ICSC 1369 - SODIUM DICHROMATE (ANHYDROUS) [inchem.org]
- To cite this document: BenchChem. [A comparative study of the reactivity of various alkali metal dichromates.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082955#a-comparative-study-of-the-reactivity-of-various-alkali-metal-dichromates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com